analytical techniques for characterizing novel propanamide derivatives

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Compound of Interest

Compound Name:	*n-[2-(3,4-Dimethoxyphenyl)ethyl]propanamide*
CAS No.:	*67191-53-1*
Cat. No.:	*B11973651*

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Structural Analysis of Intracellular Lipid Radicals by LC/MS/MS Using a BODIPY-Based Profluorescent Nitroxide Probe - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Frontiers | Exploring the potential of propanamide-sulfonamide based drug conjugates as dual inhibitors of urease and cyclooxygenase-2: biological and their in silico studies [frontiersin.org]
- 5. (PDF) Fentanyl and Its Analogue N-(1-Phenylpyrazol-3-yl)-N-[1-(2-phenylethyl)-4-piperidyl]propanamide: 1H- and 13C-NMR Spectroscopy, X-Ray Crystallography, and Theoretical Calculations [academia.edu]
- 6. mastercontrol.com [mastercontrol.com]
- 7. database.ich.org [database.ich.org]

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Contact our Ph.D. Support Team for a compatibility check

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